Carbon tetrafluoride

• IUPAC Name: tetrafluoromethane
• InChI: InChI=1S/CF4/c2-1(3,4)5
• InChI Key: TXEYQDLBPFQVAA-UHFFFAOYSA-N
• Canonical SMILES: C(F)(F)(F)F
• Molecular Formula: CF4
• Related CAS: 60346-90-9, 65530-82-7
• DSSTOX Substance ID: DTXSID2041757
• Molecular Weight: 88.004 g/mol
• Physical Description: Tetrafluoromethane is a colorless nonflammable gas. It is shipped as a liquid under pressure. It may be narcotic at high concentrations. Under prolonged exposure to fire or heat the containers may rupture violently and rocket. It is used as a refrigerant., Gas or Vapor, Colorless odorless gas; [Merck Index], ODOURLESS COLOURLESS COMPRESSED GAS.
• Boiling Point: -127.9 °C, -127.8 °C
• Solubility: In water, 18.8 mg/L at 25 °C, Soluble in benzene, chloroform, Solubility in water: none
• Density: 3.034 g/cu cm at 25 °C, Density: 1.89 at -183 °C (liquid); 1.98 at -195 °C (solid)
• Vapor Density: Relative vapor density (air = 1): 3.04
• Vapor Pressure: 1.75X10+5 mm Hg at 25 °C /extrapolated/
• Color/Form: Colorless gas
• CAS No.: 75-73-0
• Melting Point: -183.582 °C, -183.6 °C

Description

Carbon tetrafluoride (CF₄) is a fully fluorinated methane derivative with the chemical formula CF₄. It is a colorless, odorless gas with a molecular weight of 88.004 g/mol, a melting point of -183.6°C, and a boiling point of -128°C . Synthesized via the direct reaction of carbon with fluorine (C + 2F₂ → CF₄), CF₄ exhibits exceptional thermal and chemical stability due to its strong C-F bonds (bond energy ~485 kJ/mol) . Its tetrahedral geometry and nonpolar nature contribute to low reactivity, making it inert under most conditions .

CF₄ is widely utilized in industrial applications, including plasma etching in semiconductor manufacturing, high-voltage gas-insulated switchgear, and fire suppression systems . However, its atmospheric lifetime exceeds 50,000 years, raising concerns about its environmental impact as a potent greenhouse gas .

Preparation Methods

Synthetic Routes and Reaction Conditions: Carbon tetrafluoride can be synthesized through several methods:

Direct Fluorination: This involves the reaction of carbon with fluorine gas.

Fluorination of Carbon Compounds: this compound can also be prepared by fluorinating carbon dioxide, carbon monoxide, or phosgene with sulfur tetrafluoride.

Electrochemical Process: Another method involves the electrochemical fluorination of carbon compounds using acetic acid and hydrogen fluoride.

Industrial Production Methods: Industrially, this compound is produced by reacting hydrogen fluoride with dichlorodifluoromethane or chlorotrifluoromethane. This method is preferred due to its efficiency and scalability .

Chemical Reactions Analysis

Stability and Inertness at Ambient Conditions

CF₄ is highly inert at room temperature owing to its four C–F bonds, which have a bond energy of 515 kJ·mol⁻¹ . Key characteristics include:

• No reaction with acids, alkalis, or oxidizers (e.g., H₂SO₄, NaOH) under standard conditions .

• Resistance to hydrolysis : Solubility in water is minimal (~20 mg·L⁻¹), and no hydrolysis products are observed .

• Explosive reactivity with alkali metals (e.g., Na, K), forming metal fluorides and carbon byproducts .

High-Temperature Reactions and Decomposition

CF₄ decomposes or reacts under extreme thermal or electrical conditions:

Thermal Decomposition

• Above 800°C : Begins decomposing into toxic gases like carbonyl fluoride (COF₂) and carbon monoxide (CO) .

• Arc conditions : Reacts with CO or CO₂ to form COF₂ .

Reactions with Metals and Oxides

Reaction	Conditions	Products	Source
CF₄ + SiO₂	>1000°C	SiF₄ + CO₂
CF₄ + Cu/Ni/Mo	>900°C	Metal fluorides + C

Atmospheric Reactions and Environmental Impact

CF₄ persists in the atmosphere for >50,000 years due to limited reaction pathways:

Photodissociation

• Primary atmospheric sink : Vacuum UV radiation (122–103 nm) in the mesosphere breaks CF₄ into CF₃ radicals and fluorine atoms .

• Quantum yields : <10⁻¹⁴ at 60–90 km altitude, making this process extremely slow .

Radical Interactions

• Trichloromethylperoxyl radical (CF₃OO- ) : Forms via CF₃- + O₂ in biochemical systems but is negligible in the atmosphere .

• No significant reaction with O₃, OH- , or HO₂- due to high C–F bond strength .

Biochemical Interactions

CF₄ participates in niche enzymatic reactions under aerobic conditions:

• Cytochrome P-450 systems in liver microsomes reduce CF₄ to CF₃- radicals , which trap oxygen to form **CF₃OO- ** .

• Electrophilic chlorine is generated via radical pathways, detectable using phenolic traps like 4-chloro-2,6-dimethylphenol .

Thermochemical Data

Enthalpy changes for select reactions (gas phase):

Reaction	ΔH (kJ·mol⁻¹)	Method	Source
CF₄ → C + 4F	-933.3 ± 0.3	ATcT
CF₄ + e⁻ → F⁻ + CF₃	-45.6 ± 9.2	Third law

Scientific Research Applications

Hyperbaric Breathing Gas

Recent studies have evaluated carbon tetrafluoride as an inert hyperbaric breathing gas. Its higher molecular weight and lower solubility in water compared to other gases make it a candidate for use in high-pressure environments . This application could be particularly beneficial in deep-sea diving or space exploration where specialized breathing mixtures are required.

Atmospheric Monitoring

This compound has been monitored in the atmosphere due to its long lifetime (approximately 50,000 years) and high global warming potential (7390 times that of carbon dioxide). Research has focused on measuring its concentration and understanding its sources, including emissions from aluminum production and the breakdown of other fluorinated compounds .

Electronics Manufacturing

This compound is extensively used in the semiconductor industry as a plasma etching gas. Its ability to generate highly reactive trifluoromethyl radicals makes it effective for etching thin film materials such as silicon and silicon dioxide. This process is crucial for the fabrication of microelectronic devices .

• Table 1: Plasma Etching Characteristics of this compound

Property	Value
Fluorine to Carbon Ratio	4:1
Bond Strength	High (515 kJ/mol)
Reactivity	Generates trifluoromethyl radicals

Refrigeration

This compound serves as a low-temperature refrigerant (R-14), utilized in specialized cooling systems where traditional refrigerants may not perform effectively due to extreme conditions . Its stability at low temperatures makes it suitable for cryogenic applications.

Cleaning Agents

In addition to its role in etching, this compound is used for cleaning surfaces in the manufacturing of electronic components and solar cells. Its inert nature allows it to remove contaminants without reacting with the materials being cleaned .

Environmental Impact and Regulatory Considerations

Due to its classification as a potent greenhouse gas, the use of this compound is subject to regulatory scrutiny under international agreements aimed at reducing greenhouse gas emissions. Monitoring programs have been established to track its atmospheric concentration and assess its impact on climate change .

Mechanism of Action

Carbon tetrafluoride can be compared with other similar compounds such as:

• Fluoromethane (CH₃F)
• Difluoromethane (CH₂F₂)
• Trifluoromethane (CHF₃)

Uniqueness:

• Bond Strength: this compound has the strongest carbon-fluorine bonds among the fluoromethanes, making it the most stable .
• Inertness: Its high stability and inertness make it suitable for applications requiring minimal reactivity under standard conditions .

Comparison with Similar Compounds

Structural and Chemical Properties

Molecular Characteristics

• Formula : CF₄

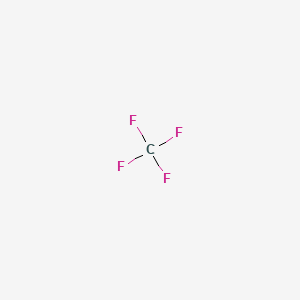

• Geometry : Tetrahedral (sp³ hybridization)
• Electronegativity Difference: High (C: 2.55, F: 3.98), leading to polar bonds but a nonpolar molecule overall .
• Thermodynamic Stability : Optimized Exp-6 parameters (r* = 4.435 Å, ε/k = 462.55 K) derived from Hugoniot data indicate robustness under high-pressure conditions (20–51 GPa) .

Physical Properties

Property	Value	Reference
Melting Point	-183.6°C
Boiling Point	-128°C
Density (at -184°C)	1.96 g/cm³
Atmospheric Lifetime	>50,000 years

Comparison with Other Fluorinated Methanes

Fully vs. Partially Fluorinated Compounds

CF₄ is classified as a perfluoroalkyl substance (PFAS) due to its fully fluorinated carbon atom, unlike partially fluorinated analogs:

Compound	Formula	PFAS Classification	Atmospheric Lifetime	Key Difference
Carbon tetrafluoride	CF₄	Yes	50,000 years	Fully fluorinated
Chlorotrifluoromethane	CClF₃	No	640 years	Contains chlorine
Bromotrifluoromethane	CBrF₃	No	65 years	Contains bromine
Difluoromethane	CH₂F₂	No	4.9 years	Contains hydrogen

Stability and Reactivity

• CF₄’s fully fluorinated structure resists degradation, whereas compounds like CClF₃ and CBrF₃ undergo faster photolysis due to weaker C-Cl/Br bonds .

Comparison with Sulfur Hexafluoride (SF₆)

Property	CF₄	SF₆
Formula	CF₄	SF₆
Structure	Tetrahedral	Octahedral
Breakdown Electric Field	Lower than SF₆	Higher (~2×CF₄)
Global Warming Potential (GWP)	7,390 (100-yr)	23,500 (100-yr)
Atmospheric Lifetime	50,000 years	3,200 years
Applications	Plasma etching, fire suppression	High-voltage insulation, soundproofing

• Key Insight : SF₆ is preferred in high-voltage applications due to superior dielectric strength, but CF₄ is less environmentally persistent and avoids SF₆’s extreme GWP .

Comparison with Silicon Tetrafluoride (SiF₄)

Property	CF₄	SiF₄
Formula	CF₄	SiF₄
Reactivity	Chemically inert	Reacts with water
Byproduct Formation	Rare	Common in semiconductor etching
Applications	Etching, fire suppression	Glass etching, ceramic production

• Key Insight : SiF₄ reacts with moisture (SiF₄ + 2H₂O → SiO₂ + 4HF), limiting its use in humid environments, whereas CF₄’s inertness ensures reliability in semiconductor processes .

Environmental Impact and Atmospheric Behavior

• Atmospheric Lifetime : CF₄’s stability results in a residence time >50,000 years, far exceeding partially fluorinated compounds like CClF₃ (640 years) .
• Global Warming : CF₄ absorbs infrared radiation at 8 µm, contributing to a GWP of 7,390 over 100 years .
• Decomposition Challenges : CF₄ requires high-energy methods like nitrogen thermal plasma (1,000–10,000 K) for breakdown into F, CF₃, and COF₂ .

Semiconductor Manufacturing

• Plasma Etching : CF₄ generates reactive F radicals under plasma conditions, enabling precise silicon and silicon carbide etching .
• Contamination Control : CF₄ is detected in semiconductor fabrication facilities (Fabs) due to its persistence, necessitating advanced air filtration .

Fire Suppression

• Mechanism : CF₄ extinguishes fires by oxygen displacement and heat absorption, outperforming halons without ozone depletion risks .

Hypersonic Simulations

• Aerodynamics : CF₄’s high molecular weight and inertness make it suitable for simulating hypersonic boundary layer flows in wind tunnels .

Biological Activity

Carbon tetrafluoride (CF₄), also known as this compound, is a colorless, odorless gas that has garnered attention due to its unique properties and potential biological effects. While primarily used in industrial applications, understanding its biological activity is crucial for assessing its safety and environmental impact.

This compound is a perfluorinated compound, characterized by its strong carbon-fluorine bonds, which contribute to its stability and low reactivity. It is commonly used as a refrigerant, in plasma etching processes in semiconductor manufacturing, and as a dielectric gas in electrical applications. Its greenhouse gas potential has also raised concerns regarding its environmental impact.

Acute Toxicity

Acute exposure to this compound can lead to various toxic effects, primarily affecting the liver and kidneys. The International Agency for Research on Cancer (IARC) classifies CF₄ as possibly carcinogenic to humans (Group 2B), based on animal studies indicating liver tumor development at high exposure levels. However, it is noted that these tumors arise secondary to liver toxicity rather than direct mutagenic effects .

Table 1: Acute Toxic Effects of this compound Inhalation

Dose (ppm)	Signs and Symptoms
10-80	No adverse effects after 3 to 4 hours
100	Nausea, gastrointestinal irritation, headache, dizziness
>200	Drowsiness, nausea, vomiting, liver and kidney toxicity

The biological activity of this compound primarily involves its metabolic conversion in the liver. Upon exposure, CF₄ can undergo biotransformation leading to the formation of reactive intermediates that contribute to oxidative stress and cellular damage. This process is similar to other halogenated hydrocarbons such as carbon tetrachloride (CCl₄), which is known for its hepatotoxicity .

Case Studies

• Hepatic Injury in Animal Models : Studies have shown that exposure to CF₄ results in elevated serum enzyme levels indicative of liver damage. For instance, rats exposed to high concentrations (3,000 ppm) exhibited significant hepatic injury characterized by steatosis and necrosis .
• Chronic Exposure Effects : Long-term inhalation studies have demonstrated that chronic exposure can lead to fibrosis and cirrhosis in animal models. These findings highlight the potential for serious health risks associated with prolonged exposure to CF₄ .

Research Findings

Recent investigations into the biological effects of this compound have focused on its impact on organ systems beyond the liver:

• Renal Toxicity : Similar to CCl₄, CF₄ exposure has been linked to nephrotoxic effects. Delayed pulmonary edema has been observed in cases of high-level exposure, attributed primarily to renal injury rather than direct lung damage .
• Respiratory Effects : Although lung injury is less prominent in animal models compared to humans, cases of pulmonary edema following combined inhalation and dermal exposure have been documented .

Q & A

Basic: How can researchers determine the molecular geometry and polarity of CF₄ experimentally?

Answer:
The molecular geometry of CF₄ can be determined using X-ray crystallography to analyze its crystal structure, revealing a tetrahedral arrangement. Polarization effects are assessed via Raman spectroscopy by measuring vibrational modes, which reflect bond symmetry and dipole interactions. For polarity analysis, electronegativity calculations (Pauling scale: C=2.55, F=3.98) and molecular electrostatic potential (MEP) maps derived from quantum chemical computations (e.g., DFT) confirm its nonpolar nature despite polar C-F bonds due to symmetric charge distribution .

Basic: What analytical techniques are recommended for quantifying trace CF₄ concentrations in atmospheric samples?

Answer:
Gas chromatography (GC) paired with thermal conductivity detectors (TCD) or electron capture detectors (ECD) is widely used. For example, a HayeSep Q column can resolve CF₄ from CO₂ and C₂F₆ with retention times <5 minutes . Calibration requires certified reference materials (CRMs) traceable to NIST standards. Infrared spectroscopy (8–9 μm bands) is also effective for remote sensing, leveraging CF₄’s strong IR absorption in atmospheric studies .

Advanced: How can molecular dynamics (MD) simulations resolve discrepancies in CF₄’s phase transition behavior under extreme conditions?

Answer:
Constant-pressure MD simulations (e.g., Parrinello-Rahman method) with atom-atom potentials can model CF₄’s solid-liquid transitions. By varying temperature (100–300 K) and pressure (1–10 GPa), these simulations predict orientational disorder in monoclinic phases and validate experimental data (e.g., enthalpy changes). Discrepancies in melting points are addressed by refining electrostatic octopole terms in force fields .

Advanced: What methodologies reconcile conflicting estimates of CF₄’s atmospheric residence time (>10,000 years vs. lower values)?

Answer:
Kinetic modeling incorporating stratospheric photolysis rates (e.g., UV cross-sections at 121.6 nm) and tropospheric mixing ratios can resolve contradictions. Isotopic tracing (e.g., ¹³C/¹²C ratios) differentiates industrial vs. natural sources. Recent studies suggest residence time exceeds 50,000 years, validated by stratospheric air sampling and Lagrangian transport models .

Advanced: How do electron impact cross-section data inform CF₄’s role in plasma etching processes?

Answer:
Beam-scattering experiments measure electron impact ionization cross-sections (e.g., 40–100 eV range), critical for plasma modeling. Data sets include dissociative ionization pathways (CF₃⁺, F⁻) and neutral fragmentation. Monte Carlo simulations integrate these cross-sections to optimize etch rates in semiconductor manufacturing, balancing ion flux and radical density .

Basic: What synthetic routes are used to produce high-purity CF₄ for laboratory studies?

Answer:
Direct fluorination of carbon (e.g., graphite + F₂ at 900°C) yields CF₄, but impurities like CO₂ require purification via cryogenic distillation. Electrochemical methods using molten KF/HF electrolytes produce CF₄ with >99.9% purity, monitored by GC-MS .

Advanced: How can researchers validate CF₄’s infrared radiative forcing in climate models?

Answer:
Line-by-line radiative transfer models (e.g., LBLRTM) simulate CF₄’s IR absorption at 8 μm. Field data from Fourier-transform spectrometers (FTIR) on satellites (e.g., ACE-FTS) provide validation. Sensitivity studies adjust band intensities (±5%) to match observed outgoing longwave radiation .

Advanced: What strategies address contradictions in CF₄’s octopole moment measurements?

Answer:
High-resolution microwave spectroscopy measures rotational transitions (e.g., J=1→2) to derive dipole/octopole moments. Ab initio calculations (CCSD(T)/aug-cc-pVTZ) resolve discrepancies by accounting for electron correlation effects. Collaborative studies standardize methods across labs .

Basic: What safety protocols are critical when handling CF₄ in laboratory settings?

Answer:
Use continuous gas monitors (NDIR sensors) to detect leaks (>1,000 ppm). Ventilation systems must maintain airflow >100 ft³/min. For cryogenic handling, insulated gloves and face shields prevent frostbite. Emergency protocols include CO₂ suppression systems , as CF₄ displaces oxygen .

Advanced: How do isotopic fractionation studies trace anthropogenic CF₄ emissions?

Answer:
Stable isotope ratio mass spectrometry (IRMS) analyzes δ¹³C and δ¹⁸O in CF₄. Industrial samples show δ¹³C = −40‰ (vs. VPDB), distinct from natural sources (−25‰). Two-box atmospheric models integrate isotopic signatures to apportion emissions, with 85% attributed to aluminum production .
